

# Lathyrol (Standard) chemical structure and properties

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## Compound of Interest

Compound Name: Lathyrol (Standard)

Cat. No.: B1587927

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## Lathyrol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Lathyrol is a naturally occurring diterpenoid of the lathyrane family, primarily isolated from plants of the Euphorbia genus, notably Euphorbia lathyris. This compound has garnered significant scientific interest due to its complex chemical architecture and diverse range of biological activities. Possessing a unique 5/11/3-fused tricyclic carbon skeleton, lathyrol serves as a scaffold for a variety of natural and synthetic derivatives. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key biological activities of lathyrol, with a focus on its potential as an anti-cancer agent, an anti-inflammatory compound, and a modulator of P-glycoprotein-mediated multidrug resistance. Detailed experimental protocols for the isolation and biological evaluation of lathyrol are provided to facilitate further research and development.

### Chemical Structure and Properties

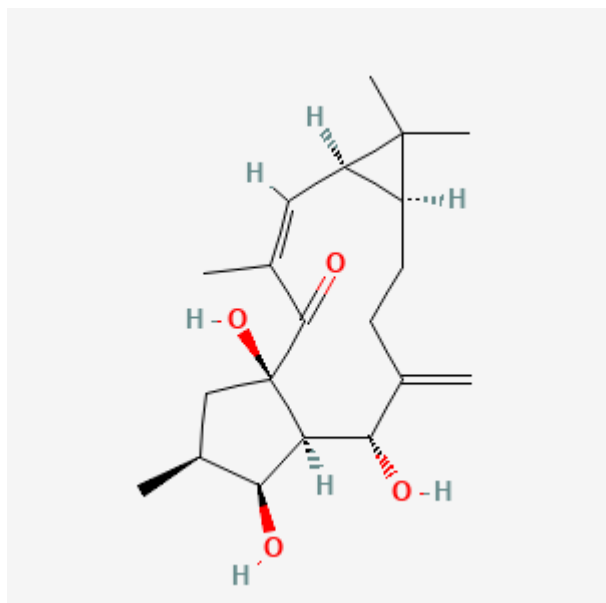
Lathyrol is characterized by a complex, highly oxygenated tricyclic system. Its core structure is a testament to the intricate biosynthetic pathways found in Euphorbia species.

Chemical Structure:

The systematic IUPAC name for lathyrol is

(1aR,2E,4aR,6S,7S,7aR,8R,11aS)-1,1a,4a,5,6,7,7a,8,9,10,11,11a-Dodecahydro-4a,7,8-trihydroxy-1,1,3,6-tetramethyl-9-methylene-4H-cyclopenta[a]cyclopropa[f]cycloundecen-4-one.

The 2D chemical structure is depicted below:



Physicochemical Properties:

A summary of the key physicochemical properties of lathyrol is presented in Table 1. This data is essential for its handling, formulation, and in silico modeling.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>30</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	334.45 g/mol	--INVALID-LINK--
CAS Number	34420-19-4	--INVALID-LINK--
Appearance	White powder or yellow oil	--INVALID-LINK--
Melting Point	Not available	
Boiling Point	503.5 ± 50.0 °C at 760 mmHg	--INVALID-LINK--
Density	1.2 ± 0.1 g/cm <sup>3</sup>	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--
LogP	2.69	--INVALID-LINK--
pKa (Predicted)	12.17 ± 0.70	--INVALID-LINK--
Topological Polar Surface Area	77.8 Å <sup>2</sup>	--INVALID-LINK--

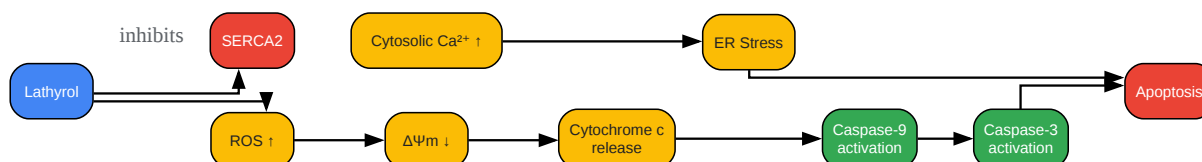
## Biological Activities and Signaling Pathways

Lathyrol and its derivatives have been shown to exhibit a range of biological activities, making them attractive candidates for drug discovery programs. The primary activities of interest are its anti-cancer, anti-inflammatory, and P-glycoprotein modulating effects.

### Anti-Cancer Activity

Lathyrol has demonstrated significant inhibitory effects on the proliferation of various cancer cell lines.[1] One of the key mechanisms underlying its anti-cancer activity is the induction of apoptosis through the mitochondrial pathway.[1] This process is initiated by an increase in intracellular reactive oxygen species (ROS), which leads to a decrease in the mitochondrial membrane potential ( $\Delta\Psi_m$ ) and the subsequent release of cytochrome c into the cytoplasm.[2] Cytochrome c then activates a cascade of caspases, including caspase-9 and caspase-3, which are the executioners of apoptosis.[2]

Another identified mechanism of Lathyrol's anti-tumor effect is the induction of endoplasmic reticulum (ER) stress.[1] Lathyrol has been found to upregulate the expression of ER stress-associated proteins such as GRP78, PERK, p-eIF2 $\alpha$ , CHOP, and ATF4.[1] This is mediated by its targeting of the sarco/endoplasmic reticulum Ca<sup>2+</sup>-ATPase 2 (SERCA2), leading to a disruption of calcium homeostasis and subsequent ER stress-induced apoptosis.[1]



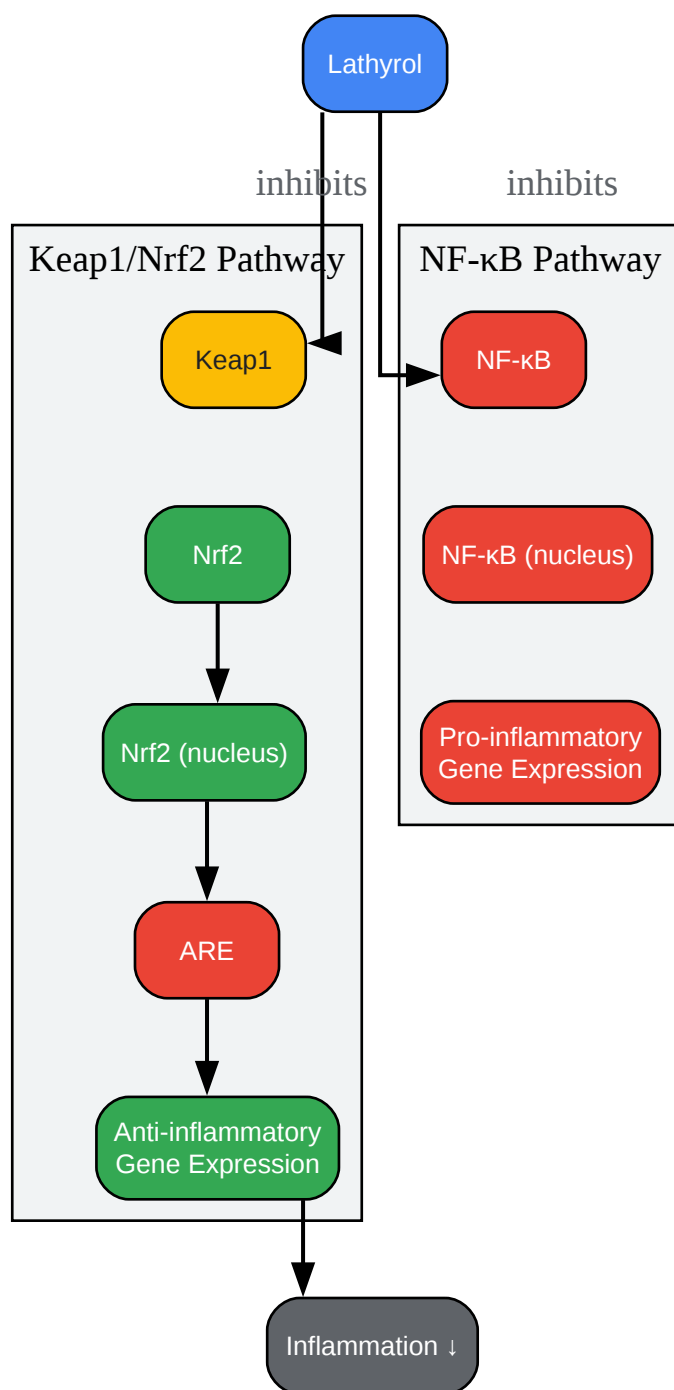
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Lathyrol-induced apoptosis signaling pathway.

## Anti-Inflammatory Activity

Lathyrol and its derivatives have been reported to possess anti-inflammatory properties. One of the proposed mechanisms is through the activation of the Keap1/Nrf2 pathway.[3] Under normal conditions, Nrf2 is kept in the cytoplasm by Keap1 and targeted for degradation. Upon stimulation by compounds like lathyrol, Nrf2 is released from Keap1 and translocates to the nucleus, where it binds to the antioxidant response element (ARE) and upregulates the expression of antioxidant and anti-inflammatory genes.

Furthermore, lathyrol has been shown to inhibit the nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway.[3] NF- $\kappa$ B is a key transcription factor that regulates the expression of pro-inflammatory cytokines and enzymes. By inhibiting the activation and nuclear translocation of NF- $\kappa$ B, lathyrol can effectively suppress the inflammatory response.



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Lathyrol's anti-inflammatory signaling pathways.

## P-glycoprotein Modulation

Several lathyrane diterpenes, including derivatives of lathyrol, have been identified as modulators of P-glycoprotein (P-gp).[4][5] P-gp is an ATP-binding cassette (ABC) transporter

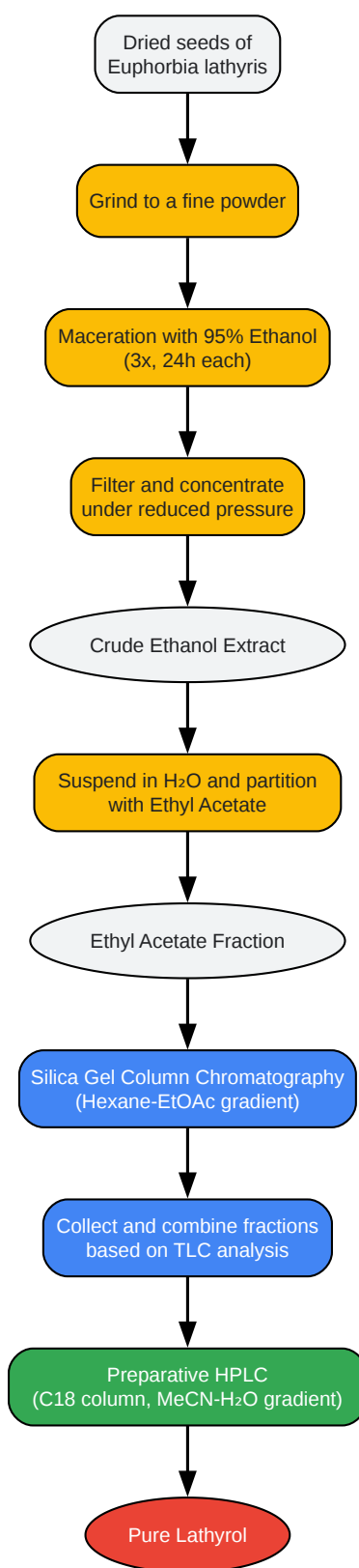
that functions as an efflux pump, contributing to multidrug resistance (MDR) in cancer cells by actively transporting a wide range of chemotherapeutic agents out of the cell. Lathyrol and its analogues can inhibit the function of P-gp, thereby increasing the intracellular concentration of anti-cancer drugs and reversing MDR.

## Experimental Protocols

This section provides detailed methodologies for the isolation of lathyrol from its natural source and for the evaluation of its key biological activities.

### Isolation of Lathyrol from *Euphorbia lathyris*

The following protocol is a synthesized methodology based on published literature for the isolation of lathyrol.



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